

An In-depth Technical Guide to the Physical Properties of 3'-Nitropropiophenone

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Compound of Interest

Compound Name: 3'-Nitropropiophenone

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This technical guide provides a comprehensive overview of the core physical properties of **3'-Nitropropiophenone**, a key intermediate in organic synthesis. The document details its melting and boiling points, supported by established experimental protocols for their determination.

Core Physical and Chemical Properties

3'-Nitropropiophenone is an aromatic ketone characterized by a propiophenone structure with a nitro group at the meta-position of the phenyl ring.^{[1][2]} It typically appears as a white to pale yellow crystalline solid at room temperature.^[1] This compound serves as a valuable building block in the synthesis of various pharmaceuticals and agrochemicals.^{[1][2]}

Data Summary

The quantitative physical and chemical data for **3'-Nitropropiophenone** are summarized in the table below for ease of reference.

Property	Value	Source(s)
Melting Point	98-101 °C	[3][4][5][6]
Boiling Point	254.5 ± 13.0 °C (Predicted)	[6]
Molecular Formula	C ₉ H ₉ NO ₃	[3][7][8]
Molecular Weight	179.17 g/mol	[7][9]
Appearance	White to pale yellow crystalline solid	[1]
CAS Number	17408-16-1	[3][8]

Experimental Protocols

The following sections detail the standard laboratory methodologies for determining the melting and boiling points of a solid organic compound like **3'-Nitropropiophenone**.

2.1 Melting Point Determination (Capillary Method)

The melting point of **3'-Nitropropiophenone** is determined using the capillary tube method, which provides a melting range—an indicator of purity.[10][11] Pure compounds exhibit a sharp melting range of 0.5-1.0°C.[10][11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of the crystalline **3'-Nitropropiophenone** is finely ground into a powder using a mortar and pestle.[12]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently or dropped through a long glass tube to compact the solid at the sealed bottom.[10][12] This process is repeated until a packed column of about 3 mm in height is achieved.[10]
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[11] This assembly is then placed into the heating block of the melting point apparatus.[10]
- Heating and Observation: The sample is heated rapidly at first to determine an approximate melting point.[10] A second, more careful determination is then performed with a fresh sample. The heating rate should be slowed to approximately 2°C per minute as the temperature approaches the expected melting point.[10]
- Data Recording: Two temperatures are recorded to define the melting range:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire solid sample has completely melted into a clear liquid.[11] The experiment should be repeated to ensure consistent and accurate values. [10]

2.2 Boiling Point Determination (Predicted Value)

The boiling point for **3'-Nitropropiophenone** is noted as a predicted value, as experimental data is not readily available. However, a standard experimental protocol for a non-volatile liquid is provided below for reference. The distillation method is a common and accurate technique. [13][14]

Apparatus:

- Distillation flask (round-bottom flask)
- Condenser

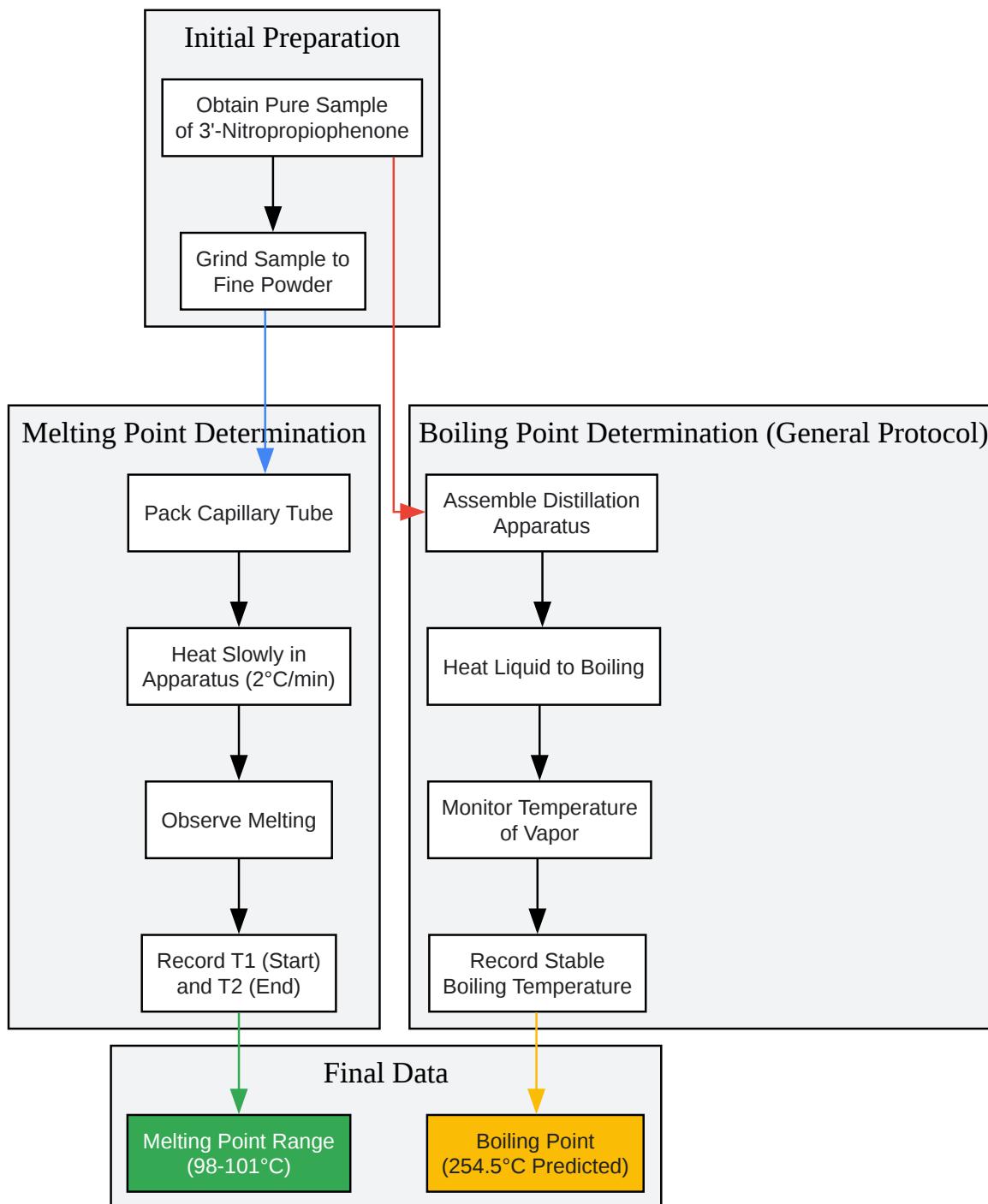
- Thermometer and adapter
- Receiving flask
- Heating mantle
- Boiling chips

Procedure:

- Apparatus Assembly: A simple distillation apparatus is assembled. The liquid sample (dissolved in a suitable high-boiling solvent if solid) is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- Thermometer Placement: The thermometer is positioned so that the top of its bulb is level with the bottom of the side-arm leading to the condenser. This ensures the temperature of the vapor distilling into the condenser is accurately measured.[\[13\]](#)
- Heating: The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- Temperature Stabilization: The temperature on the thermometer will rise and then stabilize as the vapor of the pure substance condenses.
- Data Recording: The constant temperature observed during the collection of the first few drops of distillate is recorded as the boiling point.[\[13\]](#)[\[14\]](#) It is crucial to also record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.[\[15\]](#)

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a chemical compound like **3'-Nitropropiophenone**.

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Caption: Workflow for determining the physical properties of **3'-Nitropropiophenone**.

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